

Navigating the Regulatory Landscape of N-nitroso-enalapril: A Technical Guide

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Compound of Interest

Compound Name: *N-nitroso-enalapril*

CAS No.: 2994317-06-3

Cat. No.: B16334061

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This technical guide provides a comprehensive overview of the current regulatory guidelines, analytical methodologies, and toxicological understanding of **N-nitroso-enalapril**, a nitrosamine impurity of concern for the pharmaceutical industry. This document is intended for researchers, scientists, and drug development professionals engaged in ensuring the safety and quality of enalapril-containing drug products.

Executive Summary

The presence of nitrosamine impurities in pharmaceuticals is a significant concern for global regulatory bodies due to their potential carcinogenic risk. **N-nitroso-enalapril**, a nitrosamine drug substance-related impurity (NDSRI), can form during the manufacturing process or storage of enalapril. This guide outlines the acceptable intake limits set by major regulatory agencies, details a robust analytical method for its detection and quantification, and provides insight into its mechanism of action. Adherence to these guidelines and methodologies is crucial for regulatory compliance and patient safety.

Regulatory Framework and Acceptable Intake Limits

Regulatory agencies worldwide have established limits for nitrosamine impurities in pharmaceutical products to minimize potential health risks.^{[1][2][3]} These limits are based on a conservative estimate of a lifetime cancer risk.^{[4][5]} For **N-nitroso-enalapril**, the acceptable intake (AI) limits are harmonized across several key regulatory bodies.

The US Food and Drug Administration (FDA), the European Medicines Agency (EMA), and Health Canada have all set an acceptable intake (AI) limit of 1500 ng/day for **N-nitroso-enalapril**.^{[1][6][7][8][9]} This limit falls under Potency Category 5 for nitrosamine drug substance-related impurities (NDSRIs).^{[8][9]} The Therapeutic Goods Administration (TGA) of Australia also aligns with these international standards.^{[10][11][12]} The Japanese Pharmaceuticals and Medical Devices Agency (PMDA) follows the principles of ICH M7 for the control of mutagenic impurities, which is consistent with the approaches of the FDA and EMA.^{[13][14]}

A three-step mitigation strategy is recommended by regulatory authorities, which includes:

- **Risk Assessment:** A thorough evaluation of the manufacturing process to identify potential sources of nitrosating agents and secondary or tertiary amines that could lead to the formation of **N-nitroso-enalapril**.^{[1][5][15]}
- **Confirmatory Testing:** If a risk is identified, confirmatory testing of batches should be conducted using sensitive and appropriately validated analytical methods.^{[5][16]}
- **Reporting and Mitigation:** If **N-nitroso-enalapril** is detected above the acceptable limit, manufacturers are required to report these findings to the regulatory authorities and implement changes to prevent or reduce the impurity to an acceptable level.^[10]

Table 1: Regulatory Acceptable Intake (AI) Limits for N-nitroso-enalapril

Regulatory Agency	Acceptable Intake (AI) Limit (ng/day)	Potency Category
US Food and Drug Administration (FDA)	1500	5
European Medicines Agency (EMA)	1500	5
Health Canada	1500	5
Therapeutic Goods Administration (TGA)	Aligned with EMA/FDA	Not explicitly stated
Pharmaceuticals and Medical Devices Agency (PMDA)	Aligned with ICH M7	Not explicitly stated

Analytical Methodology: LC-MS/MS for N-nitroso-enalapril Quantification

The detection and quantification of **N-nitroso-enalapril** at trace levels require highly sensitive and selective analytical methods.^{[17][18][19]} Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) is the preferred technique for this purpose.^{[17][18]}

Experimental Protocol: LC-MS/MS Analysis of N-nitroso-enalapril

This protocol outlines a general procedure for the determination of **N-nitroso-enalapril** in enalapril drug substance and drug product. Method validation should be performed in accordance with ICH guidelines.

3.1.1. Sample Preparation

- **Drug Substance:** Accurately weigh approximately 50 mg of the enalapril drug substance into a 10 mL volumetric flask. Dissolve and dilute to volume with a suitable solvent (e.g., methanol or a mixture of methanol and water).

- **Drug Product (Tablets):** Weigh and finely powder a representative number of tablets. Transfer a portion of the powder equivalent to 50 mg of enalapril to a 15 mL centrifuge tube. Add 10 mL of a suitable extraction solvent, vortex for 15 minutes, and then centrifuge at 4000 rpm for 10 minutes.
- **Filtration:** Filter the resulting solution through a 0.22 μ m syringe filter into an LC vial for analysis.

3.1.2. Chromatographic Conditions

- **Instrument:** UHPLC system coupled with a triple quadrupole mass spectrometer.
- **Column:** A C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 μ m) is commonly used.
- **Mobile Phase A:** 0.1% Formic acid in water.
- **Mobile Phase B:** 0.1% Formic acid in acetonitrile or methanol.
- **Flow Rate:** 0.3 mL/min.
- **Column Temperature:** 40 °C.
- **Injection Volume:** 5 μ L.
- **Gradient Elution:** A typical gradient would start with a low percentage of Mobile Phase B, ramping up to elute the **N-nitroso-enalapril**, followed by a column wash and re-equilibration.

3.1.3. Mass Spectrometric Conditions

- **Ionization Mode:** Electrospray Ionization (ESI) in positive mode.
- **Multiple Reaction Monitoring (MRM):** Monitor for specific precursor-to-product ion transitions for **N-nitroso-enalapril**. The exact m/z values will depend on the specific molecule and may require optimization. For **N-nitroso-enalapril** (C₂₀H₂₇N₃O₆), the protonated molecule [M+H]⁺ would be monitored.
- **Source Parameters:** Optimize source-dependent parameters such as capillary voltage, source temperature, and gas flows to achieve maximum sensitivity and stability.

Table 2: Example LC-MS/MS Parameters for N-nitroso-enalapril Analysis

Parameter	Value
LC System	
Column	C18, 100 x 2.1 mm, 1.8 μ m
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.3 mL/min
Column Temperature	40 °C
Injection Volume	5 μ L
MS System	
Ionization Mode	ESI Positive
Capillary Voltage	3.5 kV
Source Temperature	150 °C
Desolvation Temperature	400 °C
MRM Transition	Analyte-specific (to be determined)

Mechanism of Action and Toxicological Pathway

N-nitroso compounds are classified as probable human carcinogens based on extensive animal studies.^[17] Their carcinogenic activity is primarily due to their ability to act as alkylating agents, leading to DNA damage.^{[20][21]}

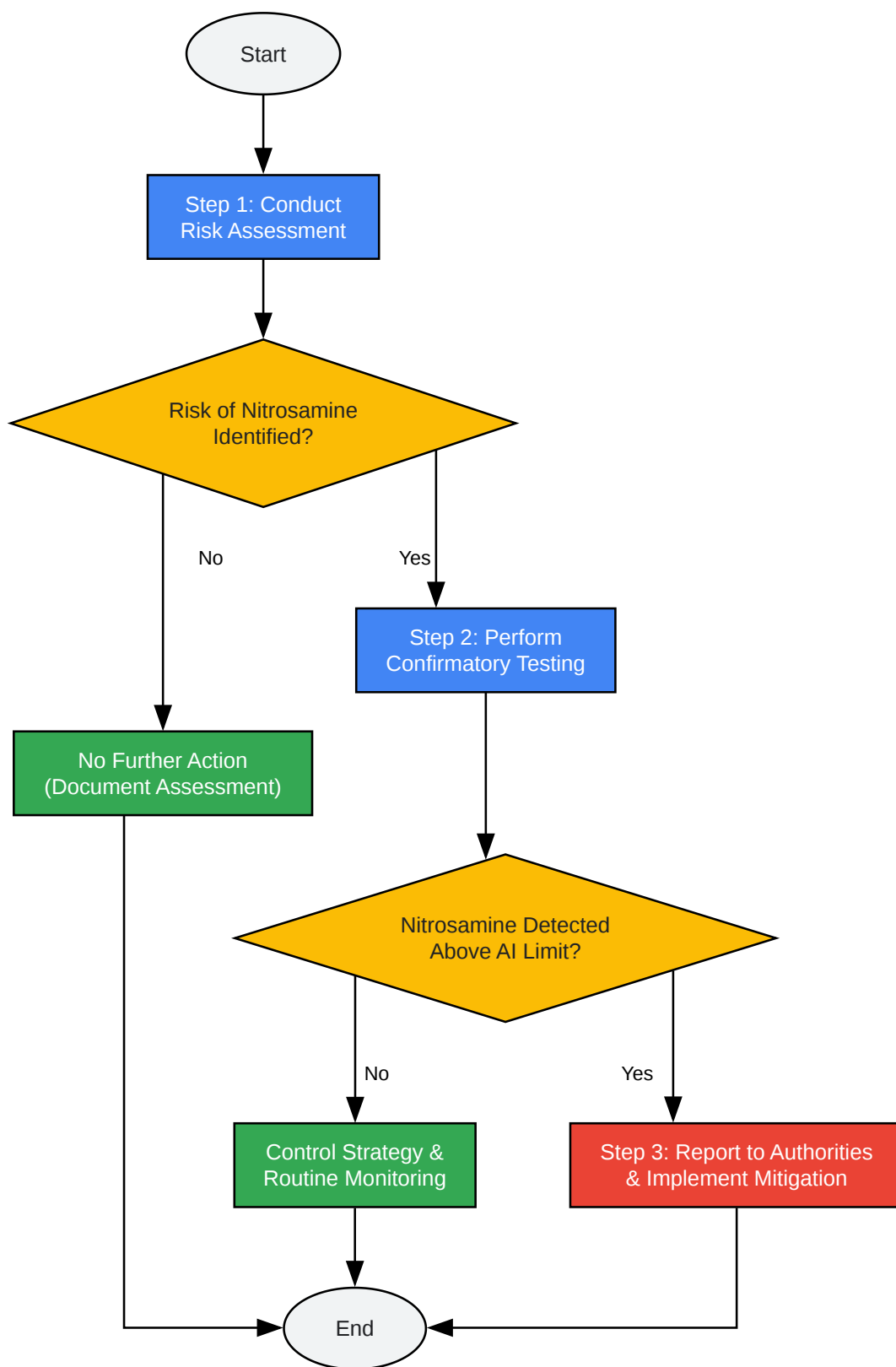
The toxicological pathway of **N-nitroso-enalapril** is believed to follow the general mechanism for nitrosamines:

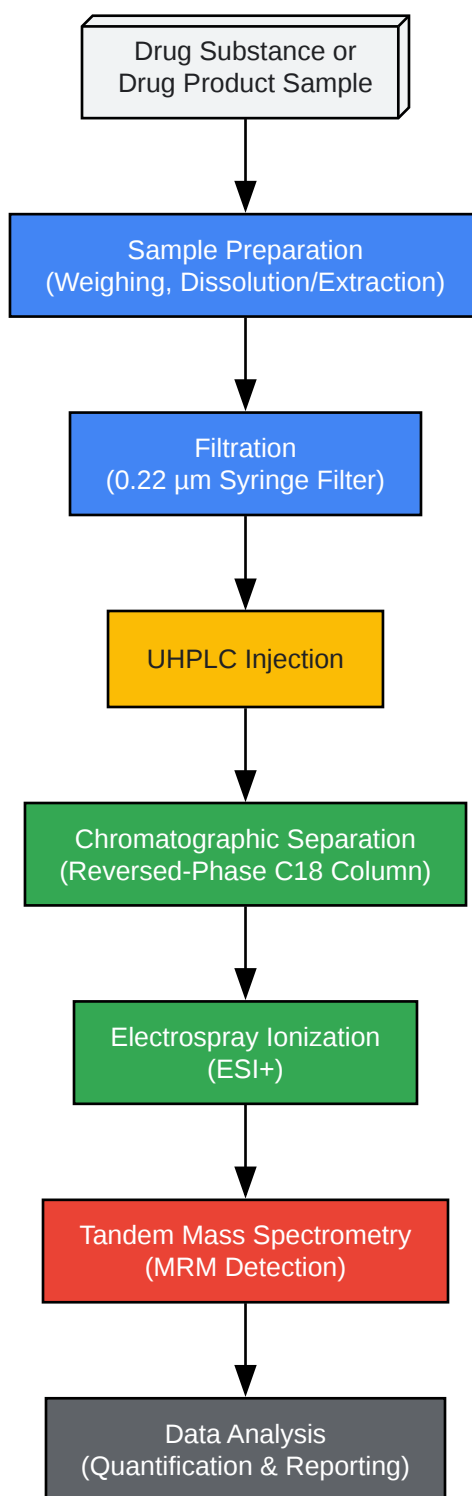
- **Metabolic Activation:** **N-nitroso-enalapril** undergoes metabolic activation, primarily in the liver, by cytochrome P450 (CYP) enzymes.^[12] This process involves α -hydroxylation of the carbon atom adjacent to the nitroso group.

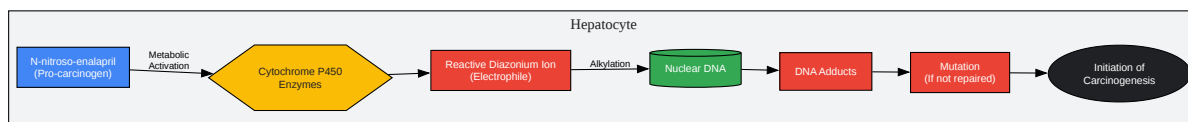
- **Formation of Reactive Intermediates:** The α -hydroxylated intermediate is unstable and spontaneously decomposes to form a reactive diazonium ion.
- **DNA Alkylation:** The highly electrophilic diazonium ion can then react with nucleophilic sites on DNA bases, leading to the formation of DNA adducts.
- **Mutagenesis and Carcinogenesis:** If these DNA adducts are not repaired by cellular DNA repair mechanisms, they can lead to mutations during DNA replication.^[20] The accumulation of such mutations in critical genes can initiate the process of carcinogenesis.

Visualizations

Regulatory Workflow for Nitrosamine Impurity Assessment







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